

"Acid yellow 61" synonyms and alternative names

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Compound of Interest

Compound Name: Acid yellow 61

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An In-depth Technical Guide to Acid Yellow 61

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Yellow 61, identified by the Colour Index (C.I.) number 18968 and CAS number 12217-38-8, is a synthetic monoazo dye.[1][2] Primarily utilized in the textile and leather industries for coloration, its application in biomedical research and drug development is not documented in publicly available literature. This guide provides a comprehensive overview of the known synonyms, chemical and physical properties, and relevant experimental protocols related to **Acid Yellow 61**. It is intended to serve as a foundational resource for professionals requiring technical information on this compound, while also clearly delineating the current gaps in scientific knowledge, particularly concerning its biological activity and toxicological profile.

Nomenclature and Synonyms

Acid Yellow 61 is known by a multitude of synonyms and trade names, reflecting its widespread use as a commercial dye. A structured compilation of these names is essential for accurate identification and literature review.

Identifier Type	Name/Value
Chemical Name	Benzenesulfonic acid, 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[[2-[(ethylphenylamino)sulfonyl]phenyl]azo]-1H-pyrazol-1-yl]-, sodium salt
C.I. Name	Acid Yellow 61
C.I. Number	18968
CAS Number	12217-38-8
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂
EINECS Number	235-397-1
Trade Names	Weak Acid Yellow GW, Weak Acid Yellow P-L, Acid Brilliant Yellow PL, Aminyl Yellow E-G, Eniacid Yellow 3GP, Eriodin Fast Yellow P, Euramina Yellow C 2G, Lerui Acid Yellow P-L, Midlon Fast Yellow E, Mitsui Nylon Fast Yellow G, Sandolan Fast Yellow P-L, Suminol Fast Yellow G, Supramin Yellow GW, Telon Yellow GW, Tertracid Fast Yellow T, Triacid Fast Yellow GW

Physicochemical and Toxicological Properties

A summary of the available quantitative data for **Acid Yellow 61** is presented below. It is important to note that comprehensive toxicological data, such as a specific LD50 value, and detailed spectral characteristics like absorption maximum (λ_{max}) and molar absorptivity, are not readily available in the reviewed literature.

Property	Value
Molecular Weight	632.47 g/mol [1][2]
Appearance	Yellow powder[1][2]
Water Solubility	35 g/L at 90 °C[1][2]
LogP (Octanol-Water Partition Coefficient)	6.64990
Polar Surface Area (PSA)	168.73 Å²
Toxicological Information	Data not available. General hazards for azo dyes include potential for skin sensitization and, for some, the release of carcinogenic aromatic amines under reductive conditions.[3] A safety data sheet for a product named "Acid Dye Sun Yellow" indicates it may be harmful if swallowed. [4]

Biological Activity and Signaling Pathways

A thorough review of scientific literature reveals no documented studies on the involvement of **Acid Yellow 61** in any biological signaling pathways. Its primary application remains in the industrial dyeing of materials such as wool, silk, and polyamide fibers.[1][2] For professionals in drug development, the absence of data on its interaction with biological systems is a critical consideration. The potential for azo dyes to undergo reductive cleavage into aromatic amines, some of which are known carcinogens, is a general toxicological concern for this class of compounds.[3] However, specific studies on the genotoxicity or carcinogenicity of **Acid Yellow 61** have not been identified.

Experimental Protocols

While specific experimental protocols detailing the use of **Acid Yellow 61** in a research context are scarce, general methodologies for the synthesis, analysis, and application of acid azo dyes are well-established.

Synthesis of Acid Yellow 61

The manufacturing process for **Acid Yellow 61** involves a two-step diazotization and coupling reaction.^{[1][2]}

- **Diazotization:** 2-Amino-N-ethyl-N-phenylbenzenesulfonamide is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) at low temperatures (0-5 °C) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final **Acid Yellow 61** molecule.^{[1][2]}

General Protocol for Dyeing Wool with Acid Dyes

This protocol is a generalized procedure for applying acid dyes to protein fibers like wool and can be adapted for **Acid Yellow 61**.

- **Preparation of the Dye Bath:** Dissolve the required amount of **Acid Yellow 61** powder in hot water to create a stock solution. Add the stock solution to a larger dye pot containing enough water to allow the textile to move freely.
- **Acidification:** Add an acid, such as acetic acid or citric acid, to the dye bath to achieve a pH between 4 and 6. This is crucial for the binding of the acid dye to the amino groups in the wool fibers.
- **Dyeing Process:** Introduce the pre-wetted wool into the dye bath. Gradually heat the bath to a near-boiling temperature (around 85-95°C) and maintain this temperature for 30-60 minutes, stirring gently to ensure even dye uptake.
- **Rinsing and Drying:** Allow the dye bath to cool before removing the wool. Rinse the dyed wool with water until the water runs clear, and then dry.

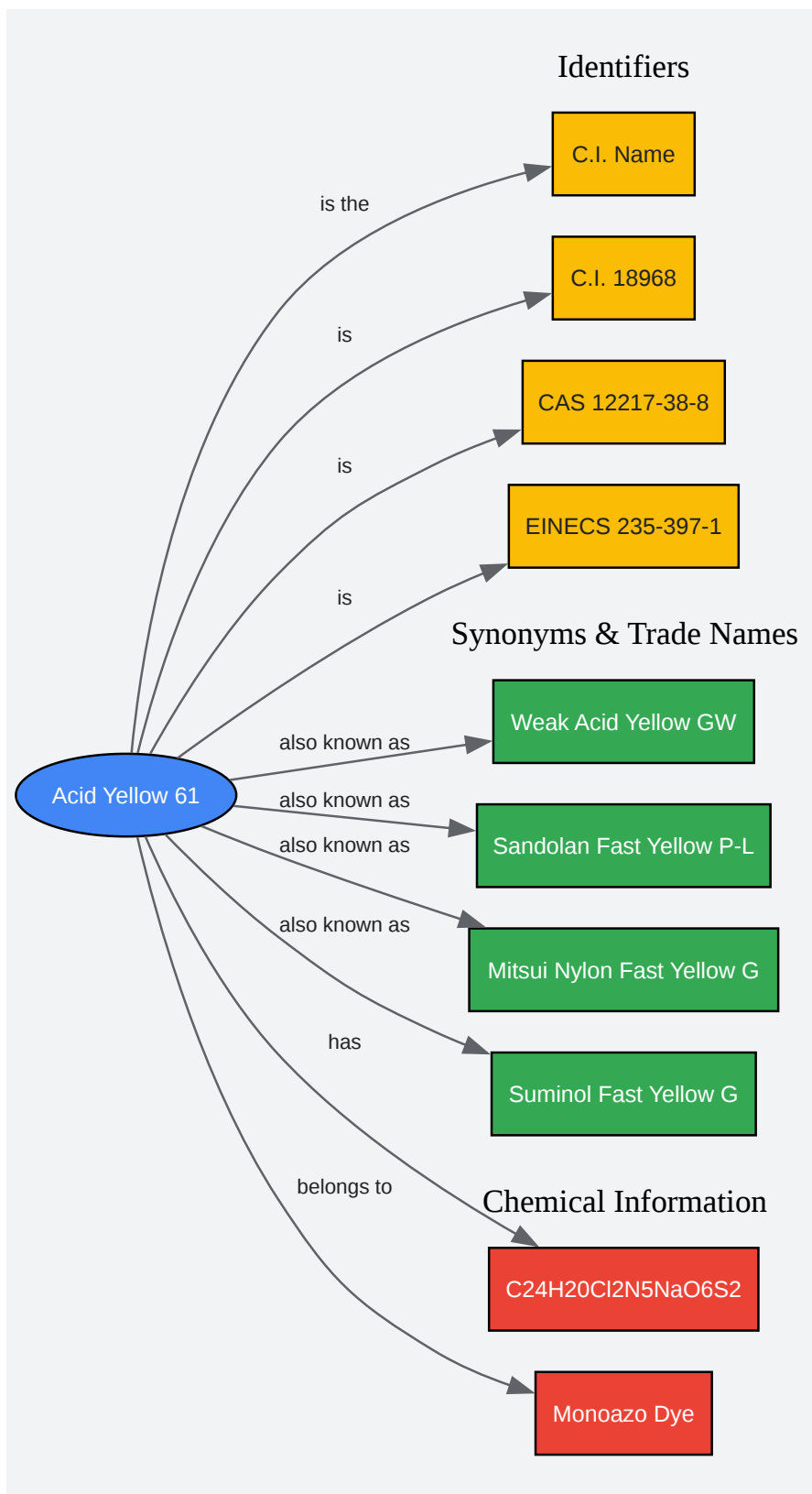
Analytical Method: High-Performance Liquid Chromatography (HPLC)

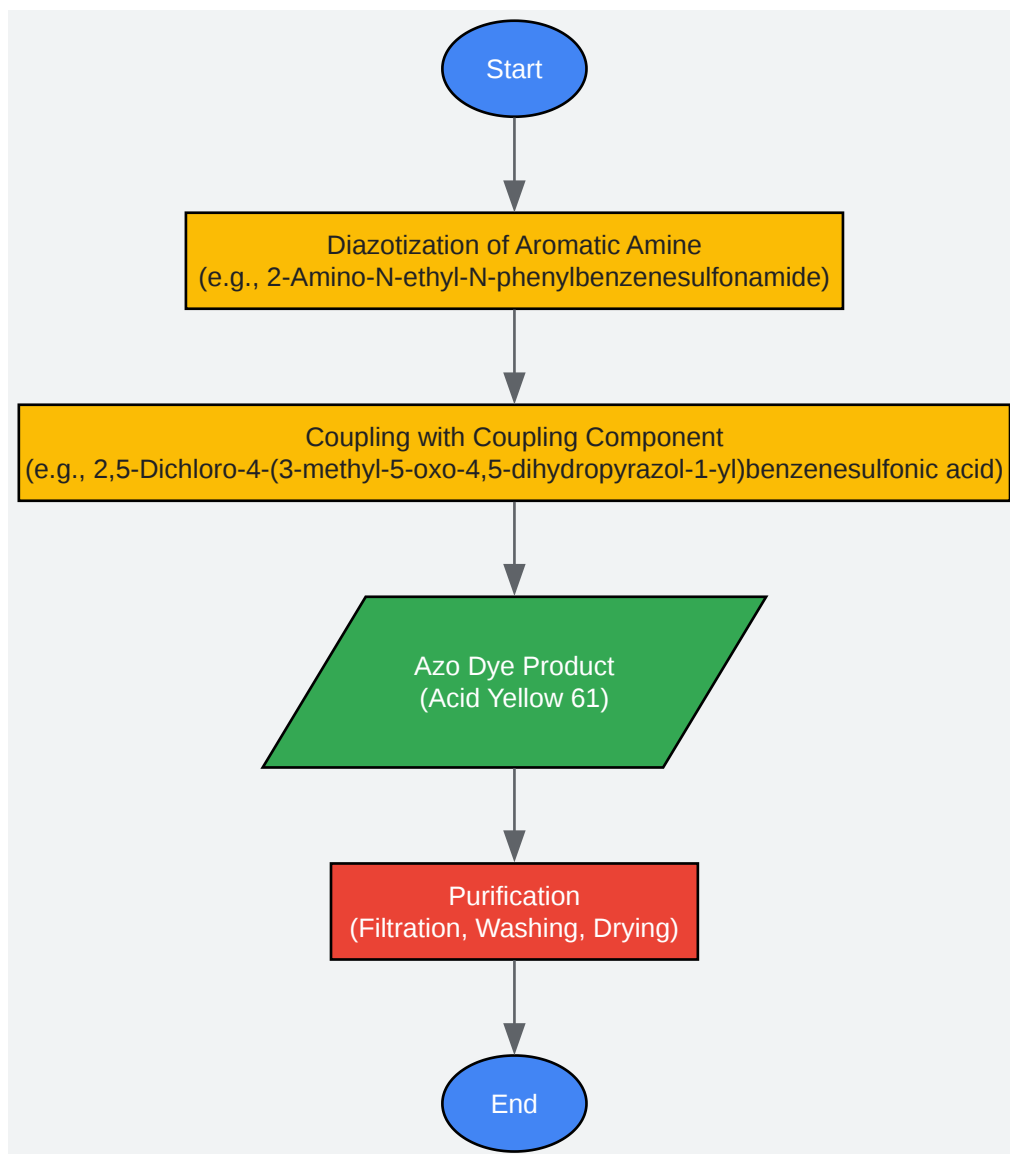
A general HPLC method for the analysis of acid dyes in various matrices can be adapted for **Acid Yellow 61**.

- Sample Preparation: Depending on the matrix, this may involve solvent extraction, solid-phase extraction, or simple dilution.
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column is typically used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is common.
 - Detection: A photodiode array (PDA) detector can be used to monitor the absorbance at the dye's λ_{max} (if known) or across a spectral range. Mass spectrometry (MS) can be coupled with HPLC for definitive identification.

Diagrams

Nomenclature and Identification of Acid Yellow 61





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